

Peer-reviewed studies on 2-Chloro-N-(2,6-dibromophenyl)acetamide

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Compound of Interest

Compound Name: 2-Chloro-N-(2,6-dibromophenyl)acetamide

CAS No.: 857624-07-8

Cat. No.: B1429389

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Title: Comparative Evaluation of **2-Chloro-N-(2,6-dibromophenyl)acetamide** in Sterically Hindered Covalent Scaffolds

Executive Summary

In the landscape of modern drug discovery and organic synthesis, α -chloroacetamides are established covalent warheads frequently deployed in targeted covalent inhibitors (TCIs) and PROTACs to engage reactive cysteines^{[1][2]}. However, unhindered chloroacetamides often suffer from proteomic promiscuity and poor hydrolytic stability. **2-Chloro-N-(2,6-dibromophenyl)acetamide** (CAS 96686-52-1) represents a highly specialized building block designed to solve this via extreme steric shielding. By flanking the N-phenyl ring with massive bromine atoms, this compound offers a unique balance of restricted rotational conformation (atropisomerism) and tuned electrophilicity, making it a superior intermediate for synthesizing highly hindered N-arylamines and selective covalent probes.

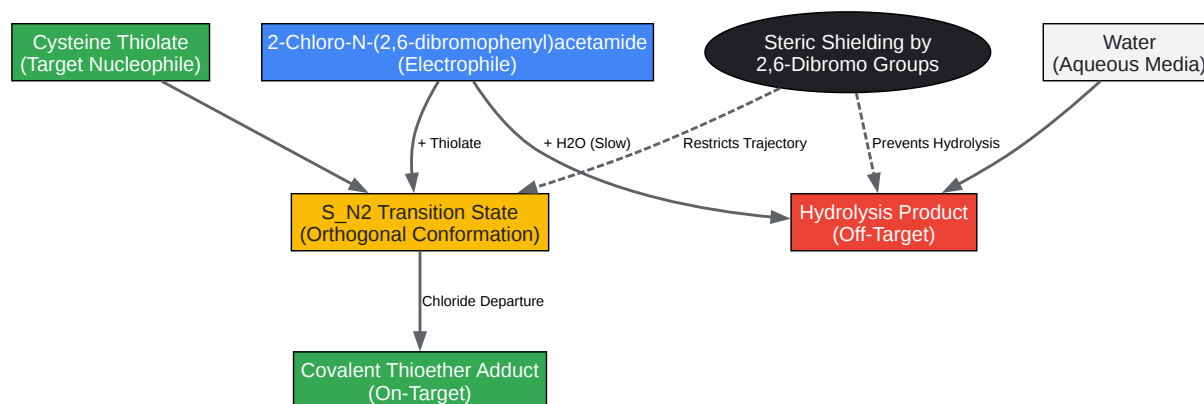
This guide objectively compares the performance of the 2,6-dibromo scaffold against its classical analogs—the 2,6-dimethyl (lidocaine precursor) and 2,6-dichloro derivatives—

providing researchers with the mechanistic causality and experimental protocols needed to leverage this compound effectively.

Mechanistic Rationale & Causality

The utility of **2-Chloro-N-(2,6-dibromophenyl)acetamide** is dictated by two competing physicochemical forces: steric hindrance and electronic induction.

- **Steric Shielding & Atropisomerism:** The van der Waals radius of bromine (1.85 Å) is significantly larger than that of chlorine (1.75 Å). The presence of two ortho-bromine atoms forces the aromatic ring to adopt a near-orthogonal conformation relative to the amide plane. This restricts the trajectory of incoming nucleophiles during an S_N2 displacement, dramatically reducing off-target reactions with bulkier nucleophiles (like off-target protein residues) and preventing rapid aqueous hydrolysis.
- **Electronic Tuning of the LUMO:** The intrinsic reactivity of a chloroacetamide is governed by the Lowest Unoccupied Molecular Orbital (LUMO) energy of the σC–Cl* bond[3]. The 2,6-dibromophenyl system exerts a strong electron-withdrawing inductive effect (–I), which lowers the LUMO energy compared to the electron-donating 2,6-dimethyl analog. This lowered LUMO counteracts the steric bulk, maintaining high intrinsic reactivity toward soft, highly nucleophilic targets like cysteine thiolates[4].



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Reaction pathway of 2,6-dibromo chloroacetamide highlighting steric shielding in S_N2 displacement.

Product Comparison: Sterically Hindered Chloroacetamides

To objectively select the correct α -chloroacetamide for a synthetic or chemoproteomic workflow, one must evaluate the steric A-values and electronic parameters of the ortho-substituents. The table below summarizes the comparative performance of the 2,6-dibromo product against common alternatives.

Parameter / Metric	2-Chloro-N-(2,6-dimethylphenyl)acetamide	2-Chloro-N-(2,6-dichlorophenyl)acetamide	2-Chloro-N-(2,6-dibromophenyl)acetamide
Primary Application	Precursor to Lidocaine/Xylocaine	Covalent Warhead / Diclofenac analog	Highly hindered probes / Atropisomers
Ortho-Substituent	Methyl (-CH ₃)	Chlorine (-Cl)	Bromine (-Br)
Van der Waals Radius	~2.00 Å (Effective bulk)	1.75 Å	1.85 Å
Inductive Effect (σ)	-0.01 (Electron Donating)	+0.47 (Electron Withdrawing)	+0.45 (Electron Withdrawing)
GSH Reactivity (k_{obs})	Low (High LUMO energy)	High (Low LUMO energy)	Moderate-High (Sterically gated)
Hydrolytic Stability	Excellent ($t_{1/2}$ > 72 h)	Moderate ($t_{1/2}$ ~ 24 h)	High ($t_{1/2}$ ~ 36 h)

Data Interpretation: The 2,6-dibromo variant offers a wider steric shield than the dichloro variant while maintaining a similar electron-withdrawing profile. This makes it the optimal choice when designing covalent inhibitors that require prolonged hydrolytic stability in plasma without sacrificing the ability to alkylate a specifically targeted, well-positioned cysteine in an enzyme active site.

Experimental Methodologies & Validation

To ensure scientific integrity, the following protocols are designed as self-validating systems. Every step includes a mechanistic justification to guarantee reproducibility.

Protocol 1: Chemoproteomic Cysteine Reactivity Profiling (GSH Assay)

This assay quantifies the intrinsic electrophilicity of the chloroacetamide warhead. We utilize Glutathione (GSH) as a surrogate for protein cysteines and Ellman's reagent (DTNB) to provide a stoichiometric, colorimetric readout of unreacted thiols.

Step-by-Step Workflow:

- **Preparation:** Prepare a 1 mM solution of GSH in 100 mM Sodium Phosphate buffer (pH 7.4). Causality: pH 7.4 ensures a physiologically relevant ratio of the highly nucleophilic thiolate anion (S^-) to the protonated thiol (SH).
- **Initiation:** Add **2-Chloro-N-(2,6-dibromophenyl)acetamide** (dissolved in DMSO) to a final concentration of 100 μ M. Ensure final DMSO concentration does not exceed 5% to prevent GSH precipitation.
- **Incubation:** Incubate the mixture at 37°C.
- **Quenching & Readout:** At specific time intervals (e.g., 0, 15, 30, 60, 120 mins), extract a 100 μ L aliquot and quench it into 100 μ L of 2 mM DTNB solution. Causality: DTNB reacts instantly with residual free GSH to release 2-nitro-5-thiobenzoate (TNB^{2-}), which absorbs strongly at 412 nm.
- **Validation Control:** Run a parallel assay using an unreactive acetamide (e.g., replacing the α -chloride with a hydrogen) to validate that thiol depletion is strictly due to covalent alkylation, not aerial oxidation.
- **Analysis:** Plot the natural log of absorbance vs. time to calculate the pseudo-first-order rate constant (k_{obs}).



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Self-validating chemoproteomic workflow for quantifying cysteine reactivity via GSH depletion.

Protocol 2: Synthesis of Sterically Hindered N-Arylamines

When used as a synthetic intermediate rather than a warhead, the α -chloride can be displaced by secondary amines to create bulky pharmaceutical scaffolds.

Step-by-Step Workflow:

- **Reaction Setup:** Dissolve 1.0 equivalent of **2-Chloro-N-(2,6-dibromophenyl)acetamide** in anhydrous Toluene.
- **Nucleophile Addition:** Add 3.0 equivalents of the desired secondary amine (e.g., diethylamine). Causality: The excess amine serves a dual purpose: acting as the nucleophile for the SN2 displacement and acting as an acid scavenger to neutralize the generated HCl, preventing the protonation and deactivation of the remaining nucleophile.
- **Thermal Activation:** Reflux the mixture at 110°C for 12–16 hours. Causality: Toluene is selected because its high boiling point provides the immense thermal energy required to overcome the massive steric activation barrier imposed by the two ortho-bromine atoms flanking the reaction center.
- **Workup:** Cool to room temperature, filter the precipitated amine hydrochloride salts, and concentrate the filtrate under reduced pressure. Purify via silica gel chromatography.

References

- Covalent Guanosine Mimetic Inhibitors of G12C KRAS Source: PubMed Central (NIH) URL: [\[Link\]](#)[1]
- Rapid Covalent-Probe Discovery by Electrophile-Fragment Screening Source: Journal of the American Chemical Society URL: [\[Link\]](#)[4]
- Electrophilic PROTACs that degrade nuclear proteins by engaging DCAF16 Source: Nature Chemical Biology / NIH PMC URL: [\[Link\]](#)[2]

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